Application Notes: Neuronal Labeling with Fluorescently Conjugated Cholera Toxin Subunit B (CTB)

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Compound of Interest		
Compound Name:	CTB	
Cat. No.:	B1210922	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

The Cholera Toxin subunit B (**CTB**) is a highly sensitive and versatile neuronal tracer used extensively in neuroanatomical mapping studies. The B subunit is non-toxic and binds with high affinity to the GM1 ganglioside receptor, which is abundantly expressed on the surface of most neurons. This specific interaction facilitates its uptake and transport within the neuron. When conjugated to bright and photostable fluorophores, such as the Alexa Fluor™ series, **CTB** becomes a powerful tool for visualizing neuronal pathways.

Fluorescently conjugated **CTB** is predominantly used as a retrograde tracer, taken up by axon terminals and transported back to the cell body (soma). This allows for the precise identification of neurons that project to a specific injection site. While primarily retrograde, **CTB** can also be used as an anterograde tracer, transported from the cell body down the axon to its terminals, although this application may require protocol optimization. Its high sensitivity and the discrete nature of the resulting injection sites make it an excellent choice for detailed circuit analysis.

Mechanism of Action

The utility of **CTB** as a neuronal tracer stems from its specific binding and internalization mechanism. The process begins with the high-affinity binding of the pentameric **CTB** protein to

GM1 (monosialotetrahexosylganglioside) receptors clustered in lipid rafts on the neuronal membrane. Following binding, the **CTB**-GM1 complex is internalized via receptor-mediated endocytosis. Once inside the cell, the tracer is trafficked into vesicles and enters the retrograde transport pathway, moving along the axon from the terminal towards the cell body. This process allows for robust labeling of the entire neuron, including the soma and dendritic tree. **CTB** generally remains within the labeled neuron and does not transfer across synapses, making it a reliable monosynaptic tracer.

Diagram: **CTB** Uptake and Retrograde Transport Pathway

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